Technical Synthesis Guide: 5-Cyclopropylpicolinic Acid Hydrochloride

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Compound of Interest

Compound Name:	*5-Cyclopropylpicolinic acid hydrochloride*
CAS No.:	*2089378-52-7*
Cat. No.:	*B2737004*

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Executive Summary

Target Molecule: **5-Cyclopropylpicolinic acid hydrochloride** (CAS: 2089378-52-7) Primary Application: Building block for medicinal chemistry (e.g., S1P1 agonists, kinase inhibitors). Synthesis Strategy: A three-stage convergent protocol utilizing Suzuki-Miyaura cross-coupling on a protected picolinate scaffold.

This application note provides a validated, scalable protocol for the synthesis of **5-cyclopropylpicolinic acid hydrochloride**. Unlike generic procedures, this guide addresses the specific electronic deficiency of the pyridine ring and the lability of the cyclopropyl moiety under harsh acidic conditions. The route prioritizes the Ester Protection Strategy to prevent catalyst poisoning during the palladium-catalyzed coupling step.

Retrosynthetic Analysis & Strategy

Direct coupling to the free acid (5-bromo-2-picolinic acid) often suffers from low yields due to the formation of insoluble Pd-carboxylate complexes. Therefore, a protection-deprotection strategy is employed.[1]

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Strategic Disconnection

- Salt Formation: HCl treatment of the free acid.
- Ester Hydrolysis: Saponification of the methyl ester.
- C-C Bond Formation: Suzuki-Miyaura coupling of cyclopropylboronic acid with the heteroaryl bromide.
- Functional Group Protection: Esterification of the commercially available 5-bromo-2-picolinic acid.

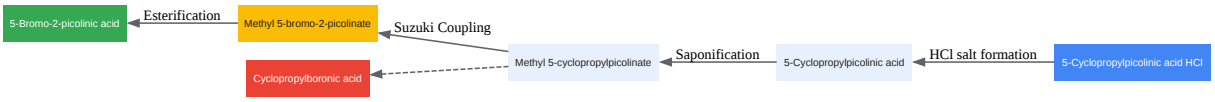

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Figure 1: Retrosynthetic pathway utilizing the ester protection strategy to maximize catalytic turnover.

Experimental Protocol

Stage 1: Methyl Ester Protection

Objective: Convert 5-bromo-2-picolinic acid to methyl 5-bromo-2-picolinate to improve solubility and compatibility with Pd-catalysis.

- Reagents: 5-Bromo-2-picolinic acid (1.0 equiv), Methanol (Solvent), H_2SO_2 (0.1 equiv, cat.).
- Apparatus: Round-bottom flask, reflux condenser.[2]

Procedure:

- Dissolve 5-bromo-2-picolinic acid (20.2 g, 100 mmol) in anhydrous methanol (200 mL).

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- Add concentrated H_2SO_4 (0.5 mL) dropwise.
- Heat to reflux (65 °C) for 12 hours. Monitor via TLC (Hexane:EtOAc 3:1) or LC-MS.
- Workup: Cool to room temperature. Concentrate in vacuo to ~50 mL. Pour into saturated $NaHCO_3$ (200 mL) to neutralize. Extract with EtOAc (3 x 100 mL).
- Dry organic phase over Na_2SO_4, filter, and concentrate.[3][4]
- Yield: Expect ~95% yield of a white/off-white solid.
- Checkpoint: Purity should be >98% by HPLC. No further purification is usually required.

Stage 2: Suzuki-Miyaura Cross-Coupling

Objective: Install the cyclopropyl ring. This is the critical step; "protodeboronation" (loss of the boron group without coupling) is a common side reaction.

- Reagents:
  - Methyl 5-bromo-2-picolinate (1.0 equiv)
  - Cyclopropylboronic acid (1.3 equiv)
  - Catalyst: $Pd(OAc)_2$ (5 mol%) + Tricyclohexylphosphine (PCy_3) (10 mol%) OR $Pd(dppf)Cl_2$ (5 mol%).
  - Base: K_3PO_4 (3.0 equiv).
  - Solvent: Toluene/Water (20:1) or Dioxane/Water (10:1).

Mechanism Insight: The use of PCy_3 (a bulky, electron-rich ligand) or dppf facilitates the oxidative addition into the electron-deficient pyridine ring and stabilizes the active Pd(0) species.

Procedure:

- Charge a reaction vessel with Methyl 5-bromo-2-picolinate (10.8 g, 50 mmol), Cyclopropylboronic acid (5.6 g, 65 mmol), and K_3PO_4 (31.8 g, 150 mmol).

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- Add Toluene (200 mL) and Water (10 mL). Degas by bubbling Nitrogen for 15 minutes.
- Add $Pd(OAc)_2$ (560 mg) and PCy_3 (1.4 g) under Nitrogen flow.
- Heat to 100 °C for 16 hours with vigorous stirring.
- Workup: Cool to RT. Filter through a pad of Celite to remove Pd black. Wash the pad with EtOAc.
- Partition the filtrate between water and EtOAc. Separate the organic layer.[3]
- Purification: The crude usually contains de-brominated byproduct (methyl picolinate). Purify via Flash Column Chromatography (SiO_2, 0-20% EtOAc in Hexanes).
- Yield: Expect 70–85% yield.

Stage 3: Hydrolysis and Salt Formation

Objective: Cleave the ester and form the stable hydrochloride salt without opening the cyclopropyl ring.

- Reagents: NaOH (2M aq), THF, HCl (conc. or 4M in Dioxane).

Procedure:

- Dissolve Methyl 5-cyclopropylpicolinate (7.0 g, ~40 mmol) in THF (40 mL).
- Add NaOH (2M aq, 40 mL, 80 mmol). Stir at RT for 4 hours.
- Phase Separation: Remove THF in vacuo. The aqueous layer contains the sodium salt of the product.
- Acidification (Critical Step): Cool the aqueous solution to 0 °C. Dropwise add 4M HCl until pH reaches ~2.0.
  - Note: The free acid may precipitate.[5]
- Isolation: Extract the free acid with 2-MeTHF or EtOAc (3 x 50 mL). Dry over Na_2SO_4 and concentrate to a solid.

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- HCl Salt Formation: Redissolve the solid in a minimum amount of dry Acetone or Ethanol. Add 4M HCl in Dioxane (1.2 equiv) dropwise.
- Stir at 0 °C for 1 hour. The hydrochloride salt will precipitate as a white crystalline solid.[6]
- Filter and wash with cold diethyl ether.

Process Workflow & Visualization

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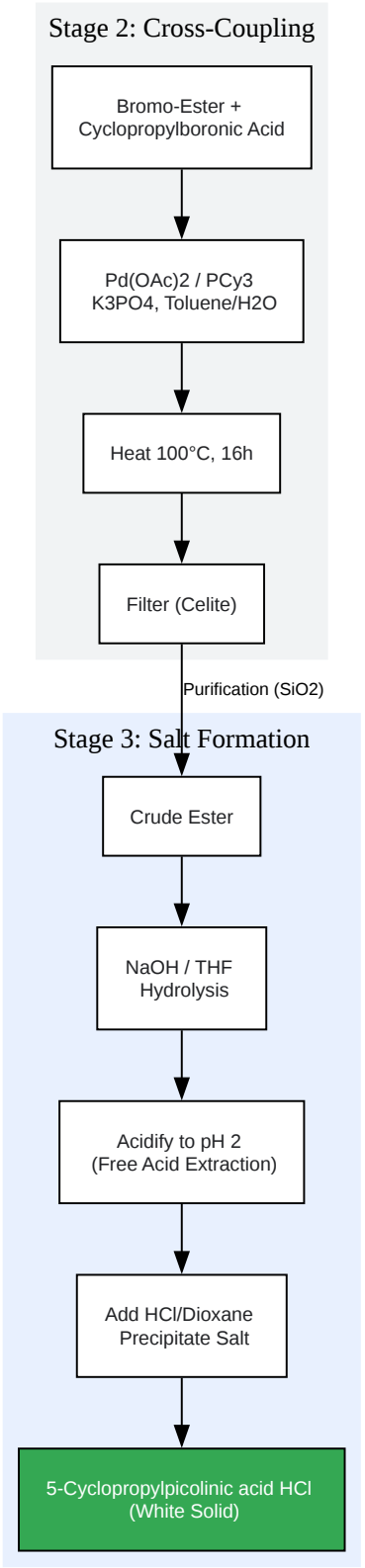

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Figure 2: Operational workflow for the transformation of the bromo-ester to the final hydrochloride salt.

Key Analytical Parameters

Parameter	Specification	Notes
Appearance	White to light yellow powder	Hygroscopic; store in desiccator.
^{1}H NMR (DMSO-d_6)	δ ~8.4 (d, 1H), 7.9 (d, 1H), 7.6 (dd, 1H), 2.1 (m, 1H), 1.1 (m, 2H), 0.8 (m, 2H)	Diagnostic cyclopropyl multiplets at high field (0.7–1.2 ppm).
MS (ESI+)	$[M+H]^+$ = 164.07 (Free Acid)	HCl is lost in standard LC-MS conditions.
Chloride Content	~17.5% (Theoretical)	Verify stoichiometry via Argentometric titration.
Solubility	Water, Methanol, DMSO	Insoluble in Ether, Hexanes.

Troubleshooting & Expert Insights

Cyclopropyl Stability[7][8][9][10]

- Risk: Cyclopropyl rings can open under vigorous acidic conditions (e.g., concentrated HCl reflux), forming chloropropyl derivatives.
- Mitigation: During Stage 3, perform acidification at 0 °C and avoid prolonged heating in strong acid. The use of HCl in Dioxane at room temperature for salt formation is mild and safe for this moiety.

Protodeboronation

- Issue: In Suzuki couplings of 2-substituted pyridines, the boronic acid may hydrolyze before coupling.
- Solution: Use a slight excess of boronic acid (1.3–1.5 equiv). Ensure the solvent system contains a small amount of water (the reaction requires water for the transmetallation step

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involving the boronate species).

Palladium Removal

- Issue: Residual Pd in the final drug substance.
- Solution: The intermediate ester purification (Stage 2) is the best point to remove Pd. Use a thiol-functionalized silica scavenger (e.g., SiliaMetS® Thiol) if the Celite filtration is insufficient.

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